

# Diazine Black: A Comprehensive Technical Overview for Researchers

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## Compound of Interest

Compound Name: *Diazine Black*

Cat. No.: *B3137935*

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For the attention of researchers, scientists, and professionals in drug development, this document provides a detailed technical guide on the chemical and physical properties of **Diazine Black**, alongside an exploration of its synthesis and applications in scientific research.

## Core Chemical Properties

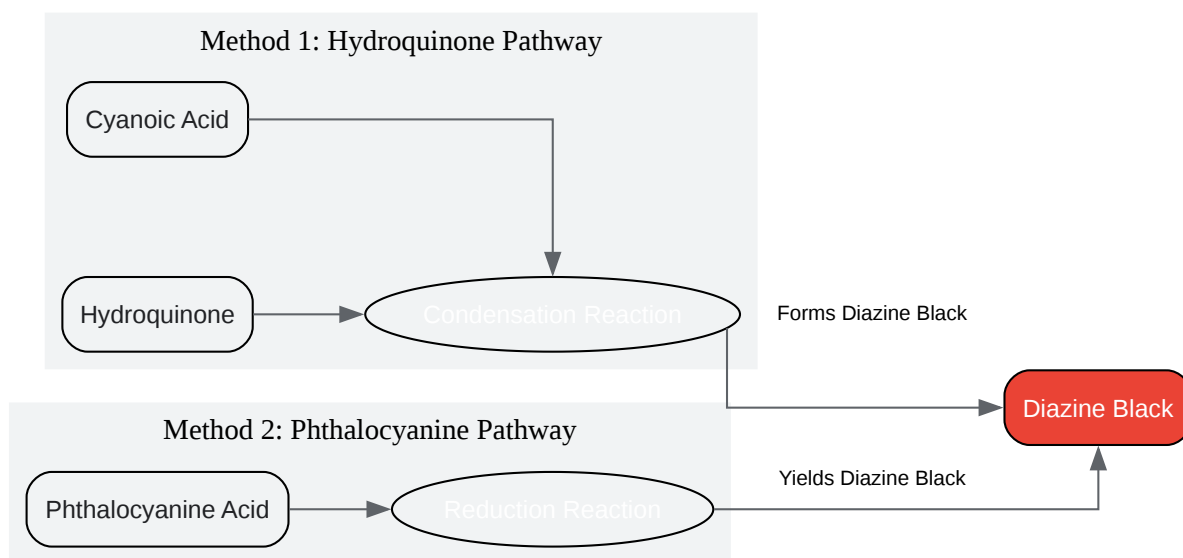
**Diazine Black**, also known by synonyms such as Basic Black 2 and Janus Black, is a complex azo dye.<sup>[1][2]</sup> Its core structure features a diazine ring system and an azo linkage.<sup>[2]</sup> The quantitative properties of **Diazine Black** are summarized in the table below for ease of reference.

Property	Value	Source(s)
Molecular Formula	C28H26ClN5O	[1][3][4][5]
Molecular Weight	484.0 g/mol (or 483.99 g/mol )	[1][2][3][4][5][6]
IUPAC Name	4-[[8-(diethylamino)-10-phenylphenazin-10-ium-2-yl]diazanyl]phenol;chloride	[1][3]
CAS Registry Number	4443-99-6	[1][2][3][4][7]
Physical Appearance	Grey-black powder or microcrystals	[2]
Solubility	Good solubility in water and acidic media; moderate in ethanol	[2]
Melting Point	200°C (decomposes)	[4][6]

## Synthesis of Diazine Black

While detailed, step-by-step experimental protocols for the synthesis of **Diazine Black** are not extensively documented in publicly available literature, the primary synthesis routes involve multi-step organic reactions.[2] Two commonly cited methods are the reaction of hydroquinone with cyanoic acid and the reduction of phthalocyanine acid.[1][4] These processes leverage established principles of azo dye and phenazine formation.[2]

The following diagram illustrates a generalized workflow for the synthesis of **Diazine Black**.



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Caption: Generalized Synthesis Pathways for **Diazine Black**.

## Applications in Scientific Research

**Diazine Black** is a versatile compound with applications spanning various research domains, from histology to materials science.

### Staining and Imaging

Due to its strong affinity for negatively charged biomolecules, **Diazine Black** is utilized as a stain in various microscopy techniques<sup>[1]</sup>:

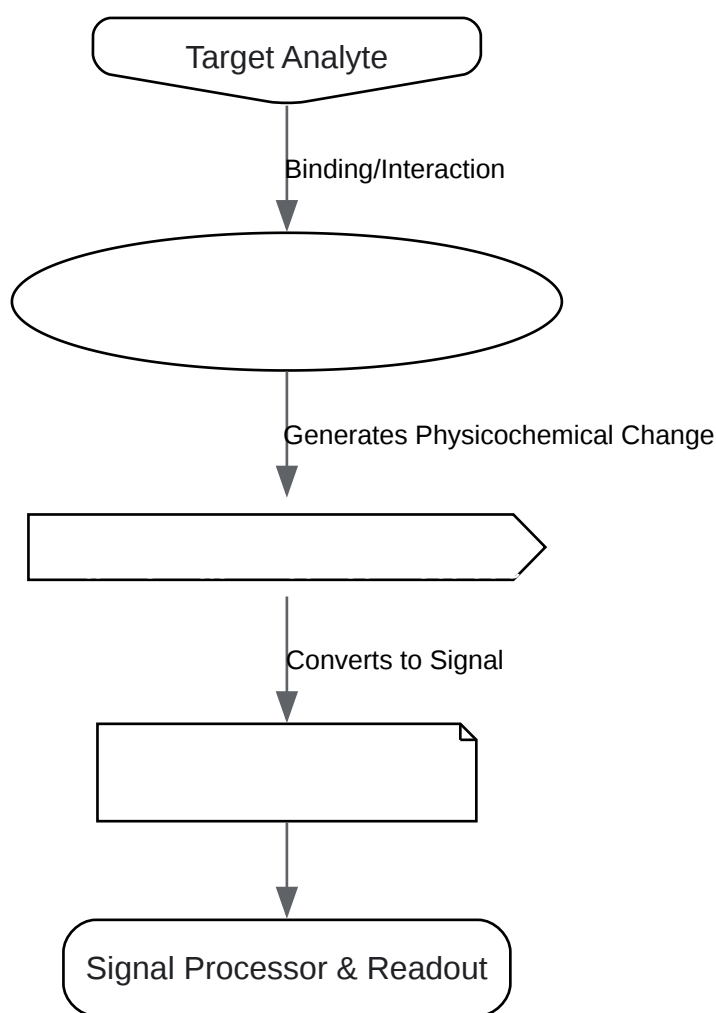
- **Histology and Cytology:** It is effective for staining tissue sections and cells for visualization under light microscopy.<sup>[1]</sup>
- **Electron Microscopy:** It can be used to stain samples, enhancing the resolution of cellular structures.<sup>[1]</sup>

## Enzyme Assays and Biosensors

**Diazine Black** can function as a substrate or an inhibitor in enzyme activity assays.[1][2]

Furthermore, it is a component in the development of biosensors for the detection of specific molecules.[1] Its electrochemical properties make it suitable for use in the fabrication of sensor electrodes.

The diagram below illustrates the conceptual framework of a biosensor that could incorporate **Diazine Black**.



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Caption: Conceptual Workflow of a **Diazine Black**-based Biosensor.

## Other Research Applications

- Metal Ion Detection: **Diazine Black** forms stable complexes with various metal ions, enabling its use in their detection and quantification.[1]
- Materials Science: Recent research has explored the use of nanostructured **Diazine Black** composites in the development of gas-sensing nanomaterials.[1]

## Experimental Protocols

Detailed, step-by-step experimental protocols for the use of **Diazine Black** in specific applications such as enzyme assays or biosensor fabrication are not readily available in the public domain. Researchers interested in utilizing **Diazine Black** are advised to consult specialized literature in their field of interest and adapt existing general protocols for azo dyes or similar chemical compounds. For instance, in an enzyme assay, **Diazine Black** might be used as a chromogenic substrate where the reaction progress is monitored spectrophotometrically. In the context of biosensors, it could be incorporated into a carbon paste electrode or immobilized on other conductive materials.

## Safety Information

**Diazine Black** is considered a toxic substance and should be handled with appropriate safety precautions.[4] It is irritating to the eyes, respiratory system, and skin.[4] During handling, it is essential to wear personal protective equipment, including gloves, goggles, and protective clothing.[4] In case of contact, the affected area should be rinsed immediately with plenty of water, and medical advice should be sought.[4]

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## References

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